Application Notes & Protocols: The Strategic Use of Boc-achpa in Medicinal Chemistry

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Compound of Interest

Compound Name:	*Boc-achpa*
CAS No.:	*98105-45-4*
Cat. No.:	*B558599*

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Abstract

Boc-(3S,4S)-4-amino-3-hydroxy-5-cyclohexylpentanoic acid (**Boc-achpa**) is a non-proteinogenic amino acid derivative that has become a cornerstone in modern medicinal chemistry.[1][2] Its unique structure, featuring a bulky cyclohexyl group and a statine-like backbone, makes it an invaluable building block for designing potent and specific enzyme inhibitors.[3][4] This guide provides an in-depth exploration of **Boc-achpa**'s primary application as a transition-state analog mimetic in the development of renin inhibitors for the treatment of hypertension. We will detail its mechanism of action, provide validated protocols for its incorporation into peptide-like scaffolds, and outline methods for evaluating the biological activity of the resulting compounds.

Physicochemical Properties of **Boc-achpa**

Boc-achpa is a chiral molecule whose specific stereochemistry (3S,4S) is crucial for its biological activity.[5] The tert-butyloxycarbonyl (Boc) protecting group ensures its stability and facilitates controlled, stepwise incorporation during peptide synthesis.[6] The cyclohexyl moiety

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significantly enhances lipophilicity, a key factor in improving the pharmacokinetic profile of drug candidates.[1][2]

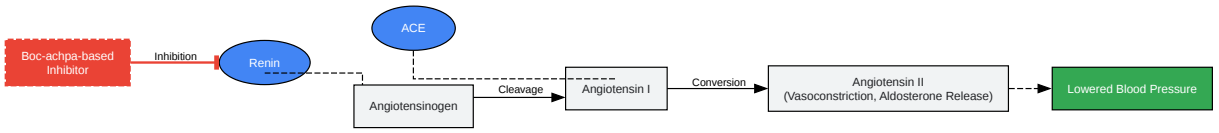
Property	Value	Reference
CAS Number	98105-45-4	[7]
Molecular Formula	$C_{16}H_{29}NO_5$	[7]
Molecular Weight	315.4 g/mol	[7]
Canonical SMILES	CC(C)(C)OC(=O)NO)O">C@@HCC1CCCCC1	[3]
Appearance	White to off-white solid	N/A
Solubility	Soluble in DMF, DCM, and other organic solvents	N/A

Mechanism of Action: Targeting the Renin-Angiotensin-Aldosterone System (RAAS)

The RAAS is a critical hormonal cascade that regulates blood pressure and fluid balance.[8] Renin, an aspartyl protease, catalyzes the rate-limiting step in this pathway: the cleavage of angiotensinogen to form angiotensin I.[8][9] Inhibiting renin directly is therefore a highly attractive therapeutic strategy for managing hypertension.[8][10]

Boc-achpa is a key component in the design of transition-state analog inhibitors of renin. The core (3S,4S)-4-amino-3-hydroxy pentanoic acid structure mimics the tetrahedral intermediate of the peptide bond hydrolysis catalyzed by renin. The hydroxyl group is positioned to interact with the catalytic aspartate residues in the enzyme's active site. The bulky cyclohexyl side chain is designed to fit snugly into the large, hydrophobic S1 subsite of renin, contributing significantly to both potency and selectivity.[4]

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Caption: The Renin-Angiotensin-Aldosterone System (RAAS) and the point of inhibition.

Experimental Protocols

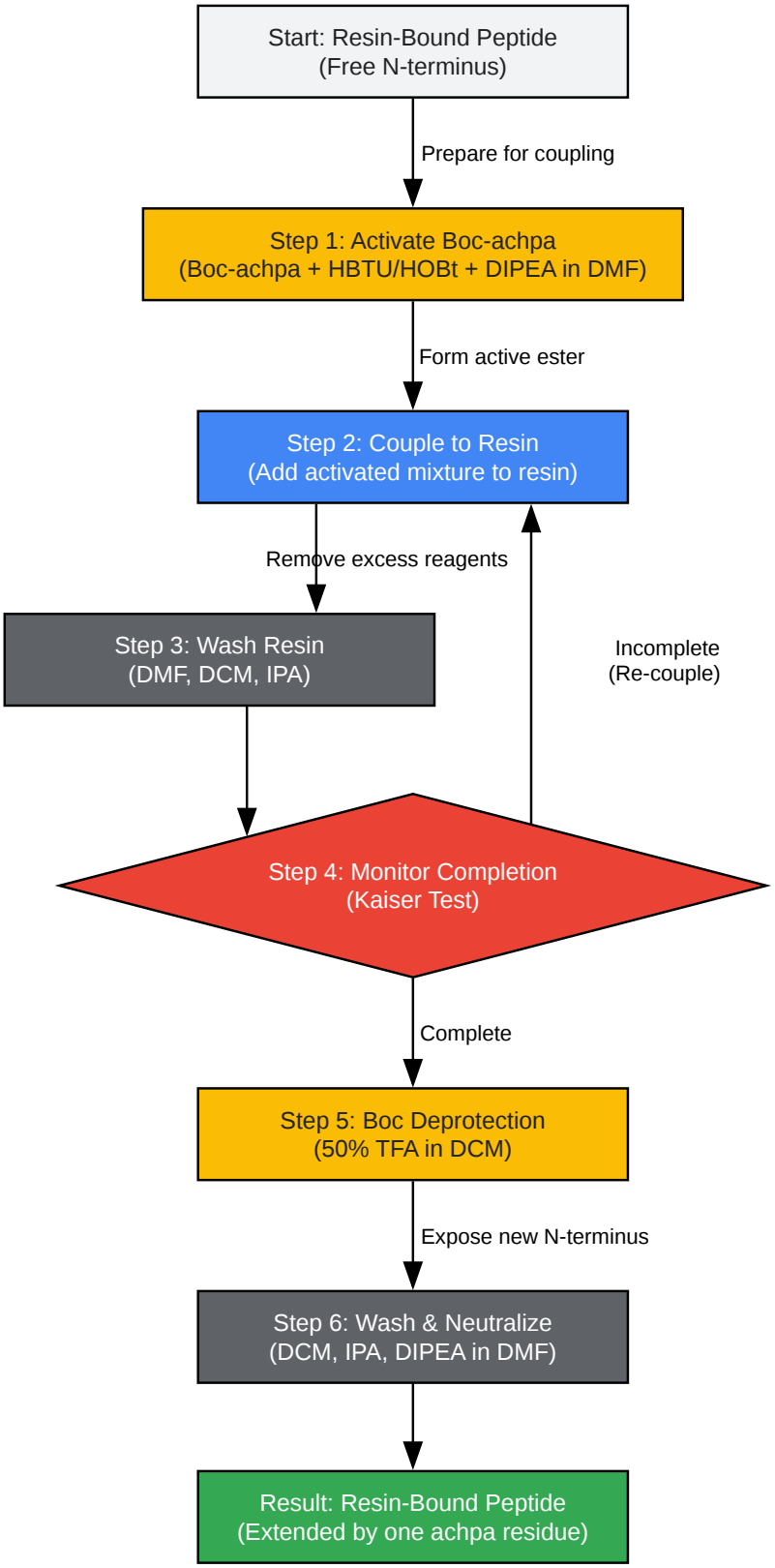
The following protocols are designed for researchers engaged in the synthesis and evaluation of novel peptide-based inhibitors using **Boc-achpa**.

Protocol 1: Solid-Phase Peptide Synthesis (SPPS) - Coupling of **Boc-achpa**

This protocol describes the incorporation of **Boc-achpa** onto a resin-bound peptide chain using standard Boc chemistry. The causality for using specific reagents is to ensure efficient amide bond formation while preventing side reactions like racemization.[11]

Workflow Diagram

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Caption: General workflow for coupling **Boc-achpa** in Solid-Phase Peptide Synthesis.

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Materials & Reagents:

- Resin-bound peptide with a free N-terminal amine
- Boc-(3S,4S)-4-amino-3-hydroxy-5-cyclohexylpentanoic acid (**Boc-achpa**)
- HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) or HOBt/DIC (Hydroxybenzotriazole/N,N'-Diisopropylcarbodiimide)
- N,N-Diisopropylethylamine (DIPEA)
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM)
- Isopropyl Alcohol (IPA)
- Reagents for Kaiser Test[12]

Protocol Steps:

- Resin Preparation: Swell the peptide-resin in DCM for 20 minutes, followed by DMF for 20 minutes in a reaction vessel. Drain the solvent.
- Activation Mixture Preparation: In a separate vial, dissolve 2.0 equivalents of **Boc-achpa** (relative to resin substitution) in DMF. Add 2.0 equivalents of HBTU and mix until dissolved. Finally, add 4.0 equivalents of DIPEA.[13] Allow the mixture to pre-activate for 2-5 minutes.
    - Rationale: HBTU is a highly efficient coupling reagent that forms an active ester with the carboxylic acid of **Boc-achpa**. DIPEA acts as a non-nucleophilic base to neutralize salts and facilitate the reaction without causing unwanted side reactions.[11]
- Coupling Reaction: Add the activation mixture to the swelled resin. Agitate the mixture at room temperature for 2-4 hours.
- Reaction Monitoring: Remove a small sample of resin beads, wash thoroughly with DMF, and perform a Kaiser test.[12] A negative result (beads remain yellow) indicates the

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successful consumption of all free primary amines and thus a complete coupling. If the test is positive (blue beads), the coupling step should be repeated.

- Washing: Once the reaction is complete, drain the reaction mixture. Wash the resin sequentially with DMF (3x), DCM (3x), and IPA (3x) to remove all residual reagents and byproducts.
- Boc Deprotection (for subsequent couplings):
  - Add a solution of 50% Trifluoroacetic Acid (TFA) in DCM to the resin and agitate for 5 minutes (pre-wash).[14]
  - Drain and add a fresh 50% TFA/DCM solution. Agitate for 20-25 minutes.[14]
  - Rationale: TFA is a strong acid that efficiently cleaves the acid-labile Boc protecting group, exposing the N-terminal amine for the next coupling step.[6]
  - Wash the resin with DCM (3x) and IPA (2x).[14]
  - Neutralize the resin by washing with a 10% DIPEA in DMF solution (2x) followed by DMF washes (3x). The resin is now ready for the next coupling cycle.

Protocol 2: In Vitro Renin Inhibition Assay (Fluorometric)

This protocol is adapted from commercially available kits and established methodologies to screen **Boc-achpa**-containing compounds for their ability to inhibit human recombinant renin.[15]

Principle: The assay uses a fluorogenic substrate of renin. When cleaved by active renin, the substrate releases a fluorophore, resulting in an increase in fluorescence intensity. An effective inhibitor will prevent this cleavage, leading to a lower fluorescence signal.

Materials & Reagents:

- Human Recombinant Renin[15]
- Fluorogenic Renin Substrate

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- Assay Buffer: 50 mM Tris-HCl, 100 mM NaCl, pH 8.0[15]
- Test Compounds (dissolved in DMSO)
- Positive Control Inhibitor (e.g., Aliskiren)
- 96-well black microplate
- Fluorometer (Excitation: 335-345 nm, Emission: 485-510 nm)[15]
- Incubator set to 37°C

Protocol Steps:

- Reagent Preparation:
  - Prepare the final Assay Buffer by diluting a 10X stock with HPLC-grade water. Pre-warm the buffer to 37°C before use.[15]
  - Rationale: Renin activity is highly temperature-dependent; 37°C mimics physiological conditions and ensures optimal enzyme activity.[15]
  - Prepare serial dilutions of your test compounds and the positive control in Assay Buffer. Ensure the final DMSO concentration in the well is ≤1%.
- Assay Plate Setup (in triplicate):
  - Background Wells (No Enzyme): Add 20 µL Substrate + 160 µL Assay Buffer + 10 µL solvent (e.g., 1% DMSO).[15]
  - 100% Initial Activity Wells (No Inhibitor): Add 20 µL Substrate + 150 µL Assay Buffer + 10 µL solvent.[15]
  - Inhibitor Wells: Add 20 µL Substrate + 150 µL Assay Buffer + 10 µL of your diluted test compound/positive control.[15]
- Reaction Initiation: Initiate the reaction by adding 10 µL of diluted human renin to the "100% Initial Activity" and "Inhibitor" wells. Do NOT add enzyme to the "Background" wells. The final

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volume in all wells is 190 µL.[15]

- Incubation & Measurement: Immediately start measuring the fluorescence intensity kinetically over 30-60 minutes at 37°C, or take an endpoint reading after a fixed incubation time (e.g., 60 minutes).

- Data Analysis:
  - Subtract the average fluorescence of the Background wells from all other readings.
  - Calculate the percent inhibition for each compound concentration using the formula: % Inhibition = [(Activity_NoInhibitor - Activity_WithInhibitor) / Activity_NoInhibitor] * 100
  - Plot the % Inhibition against the logarithm of the compound concentration and fit the data to a dose-response curve to determine the IC_{50} value.

Conclusion

Boc-achpa is a powerful and versatile building block in medicinal chemistry, primarily for the rational design of renin inhibitors.[1][4] Its structural features allow for potent and selective interaction with the renin active site. The protocols provided herein offer a validated framework for the chemical synthesis and biological evaluation of novel therapeutics based on this important scaffold. By understanding the causality behind each experimental step, researchers can effectively leverage **Boc-achpa** to accelerate drug discovery programs targeting hypertension and other cardiovascular diseases.

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